

The Deuterated Starting Material

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Compound Focus: Furofenac-d3

Cat. No.: S12899225

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The synthesis of **Furofenac-d3** would logically begin with a deuterated version of propionic acid. The information for this key building block is summarized below.

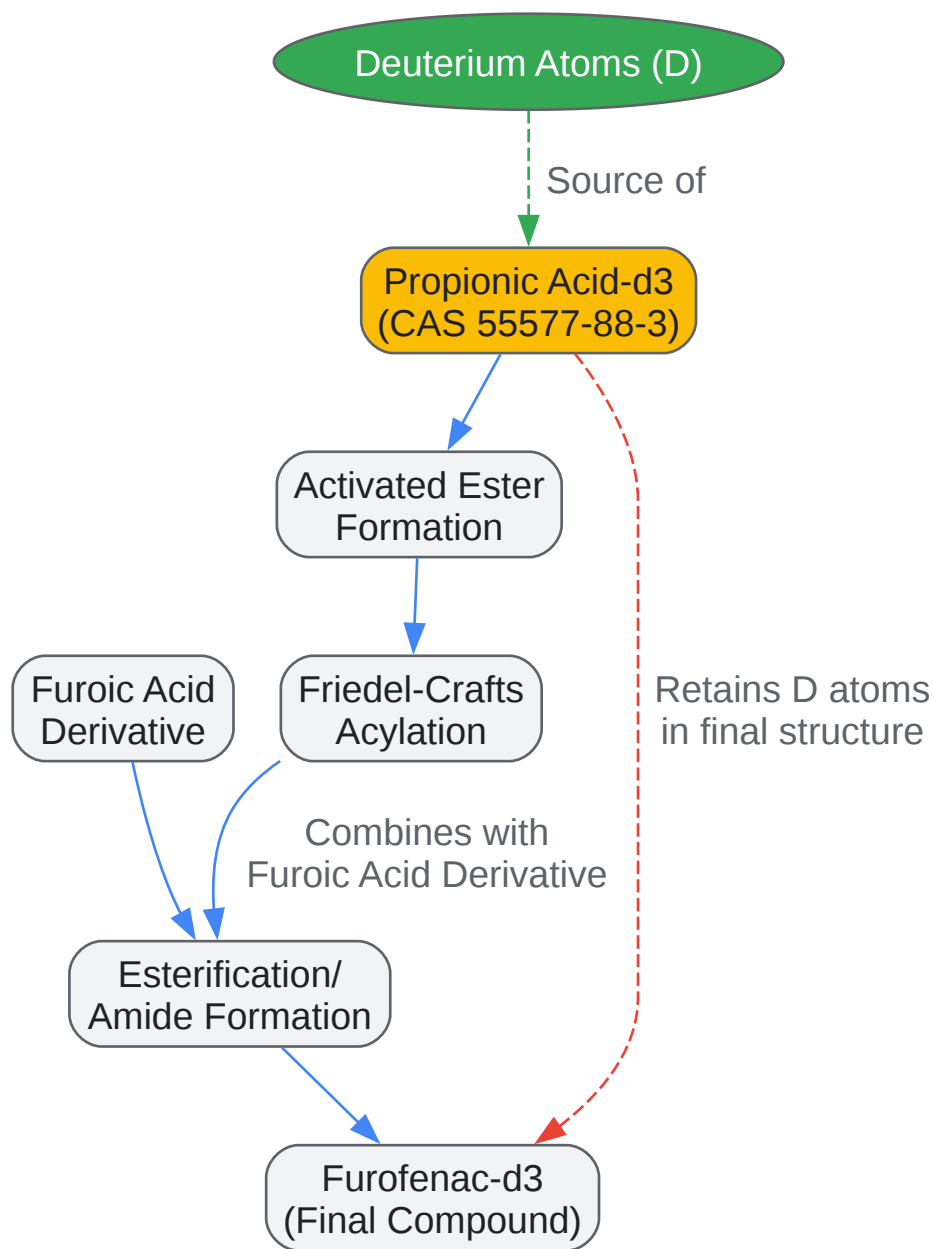
Table: Key Deuterated Starting Material [1]

Property	Description
Chemical Name	Propionic Acid-d3
CAS Number	55577-88-3
Molecular Formula	C ₃ H ₃ D ₃ O ₂
Appearance	Clear, colourless oil
Molecular Weight	77.10
Storage	2-8°C (Refrigerator)

This compound is used in synthesizing novel inhibitors for cancer treatment pathways and morphans, indicating its application in advanced pharmaceutical research [1].

A Hypothetical Synthetic Pathway

Based on standard organic and deuterium chemistry practices, the synthesis can be inferred to follow a multi-step strategy. The diagram below outlines this logical pathway.



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A logical pathway for **Furofenac-d3** synthesis, beginning with a deuterated building block.

Key Technical and Regulatory Considerations

For a research team undertaking this synthesis, the following points are critical:

- **Deuterium Incorporation:** The primary goal is to preserve the deuterium atoms (D) from Propionic Acid-d3 in the final **Furofenac-d3** molecule to maintain its utility as an internal standard [1].
- **Reaction Monitoring:** Techniques like **Liquid Chromatography-Mass Spectrometry (LC-MS)** and **Nuclear Magnetic Resonance (NMR) spectroscopy** are essential to confirm the chemical structure and quantify deuterium incorporation at each stage [2].
- **Patent Landscape:** The synthesis may be covered by existing patents. A thorough freedom-to-operate analysis is necessary before development, as formulation and combination therapies are heavily patented areas in pharmaceuticals [3] [4] [5].

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References

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